

ML-792: A Potent Tool for Interrogating Mitotic Progression

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

ML-792 is a potent, selective, and mechanism-based inhibitor of the SUMO-activating enzyme (SAE).[1][2][3] By forming a covalent adduct with SUMO, ML-792 effectively blocks the initial step of the SUMOylation cascade, leading to a global decrease in protein SUMOylation.[4] This targeted inhibition makes ML-792 an invaluable chemical probe for elucidating the roles of SUMOylation in various cellular processes, particularly in the intricate regulation of mitotic progression. These application notes provide detailed protocols and quantitative data to guide researchers in utilizing ML-792 to study mitosis.

Mechanism of Action

ML-792 functions by inhibiting the E1 activating enzyme for SUMOylation, SAE, which is a heterodimer composed of SAE1 and UBA2. The compound's sulfamate ester forms a covalent SUMO-**ML-792** adduct, which then binds tightly to and inhibits the catalytic activity of SAE.[4] This leads to a rapid and sustained decrease in the levels of SUMOylated proteins within the cell.[2][3] The inhibition of SUMOylation disrupts numerous cellular pathways, with a pronounced impact on the machinery governing cell division.



Forms Adduct SUMOylation Cascade Inhibition by ML-792 SUMO ML-792 SUMO-ML-792 Adduct **ATP Inhibits** SAE (E1) Blocked Ubc9 (E2) E3 Ligase Target Protein SUMOylation SUMOylated Target Protein

Add 2mM Thymidine (18h)

Add 2mM Thymidine (17h)

Release + ML-792/Vehicle

Collect Time Points



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